

GC-MS protocol for quantification of Triisononyl trimellitate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Triisononyl trimellitate*

CAS No.: 53894-23-8

Cat. No.: B167210

[Get Quote](#)

An Application Note for the Quantification of **Triisononyl Trimellitate** (TINTM) by Gas Chromatography-Mass Spectrometry (GC-MS)

Introduction

Triisononyl trimellitate (TINTM) is a high-molecular-weight, primary plasticizer used to impart flexibility and durability to polymers, most notably polyvinyl chloride (PVC).[1] Its low volatility and high-temperature resistance make it ideal for demanding applications such as wire and cable insulation and automotive interiors.[1] Regulatory compliance and quality control necessitate a reliable and accurate method for quantifying TINTM in these materials. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique well-suited for the separation, identification, and quantification of semi-volatile organic compounds like TINTM from complex polymer matrices.[2][3]

This application note presents a detailed protocol for the quantification of TINTM in polymer samples using GC-MS. The method involves solvent extraction followed by GC-MS analysis in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.

Experimental Protocol

1. Principle

This method is designed for the quantitative determination of TINTM in polymer samples. The protocol employs a solvent extraction technique where the polymer matrix is first dissolved, and TINTM is isolated. The resulting extract is then analyzed using a GC-MS system. The quantification is performed using an external calibration curve with an internal standard to ensure accuracy and precision.[2]

2. Materials, Reagents, and Instrumentation

- Reagents:
 - **Triisononyl trimellitate** (TINTM) standard ($\geq 98\%$ purity)
 - Benzyl benzoate (Internal Standard, IS) ($\geq 99\%$ purity)
 - Tetrahydrofuran (THF), HPLC grade
 - Methanol or Ethanol, HPLC grade
 - Dichloromethane, HPLC grade
- Instrumentation:
 - Gas Chromatograph with Mass Spectrometer (GC-MS)
 - Analytical Balance (4-decimal place)
 - Vortex Mixer
 - Centrifuge
 - Syringe filters (0.45 μm , PTFE)
 - Autosampler vials (2 mL, glass) with caps[4]
 - General laboratory glassware (volumetric flasks, pipettes)

3. Preparation of Standard Solutions

- Stock Solutions (1000 µg/mL):
 - Accurately weigh 10 mg of TINTM standard into a 10 mL volumetric flask. Dissolve and bring to volume with dichloromethane.
 - Accurately weigh 10 mg of Benzyl benzoate (IS) into a 10 mL volumetric flask. Dissolve and bring to volume with dichloromethane.
- Calibration Standards:
 - Prepare a series of calibration standards by diluting the TINTM stock solution with dichloromethane to achieve concentrations ranging from approximately 0.5 µg/mL to 50 µg/mL.
 - Spike each calibration standard with the Internal Standard stock solution to a final constant concentration (e.g., 10 µg/mL).

4. Sample Preparation

The sample preparation process involves a series of steps to isolate the desired analytes from the sample matrix.^[5]

- Cut the polymer sample into small pieces (approx. 2 mm x 2 mm).
- Accurately weigh approximately 0.5 g of the cut sample into a glass centrifuge tube.^[6]
- Add 5 mL of THF to dissolve the polymer sample. Vortex for 1 minute to aid dissolution.^{[2][7]}
- Add 20 mL of methanol or ethanol to the solution to precipitate the PVC polymer. Vortex for 30 seconds.^{[2][7]}
- Centrifuge the mixture at 3000 rpm for 10 minutes to pellet the precipitated polymer.
- Carefully transfer the clear supernatant to a clean vial.

- Take a 1 mL aliquot of the supernatant, add the internal standard to the same final concentration as in the calibration standards, and dilute as necessary with dichloromethane.
- Filter the final solution through a 0.45 µm PTFE syringe filter into a GC-MS autosampler vial.
[4]

5. GC-MS Instrumental Parameters

The analysis is performed on a GC-MS system, with parameters optimized for the separation and detection of TINTM.

Parameter	Setting
Gas Chromatograph (GC)	
Column	5%-phenyl/95%-dimethylpolysiloxane capillary column (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness)[2]
Carrier Gas	Helium at a constant flow of 1.1 mL/min[8]
Inlet Temperature	290 °C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Program	Initial: 100 °C (hold 2 min), Ramp: 15 °C/min to 320 °C (hold 10 min)
Mass Spectrometer (MS)	
Ionization Mode	Electron Impact (EI) at 70 eV
Ion Source Temp.	230 °C
Transfer Line Temp.	280 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
SIM Ions (m/z)	
TINTM	To be determined empirically. Common fragments for similar trimellitates include m/z 149, 191, and specific higher mass fragments.
Benzyl Benzoate (IS)	m/z 105, 121, 212

Note: Specific SIM ions for TINTM should be selected based on the analysis of a pure standard to ensure maximum sensitivity and specificity.

Data Presentation: Method Validation Summary

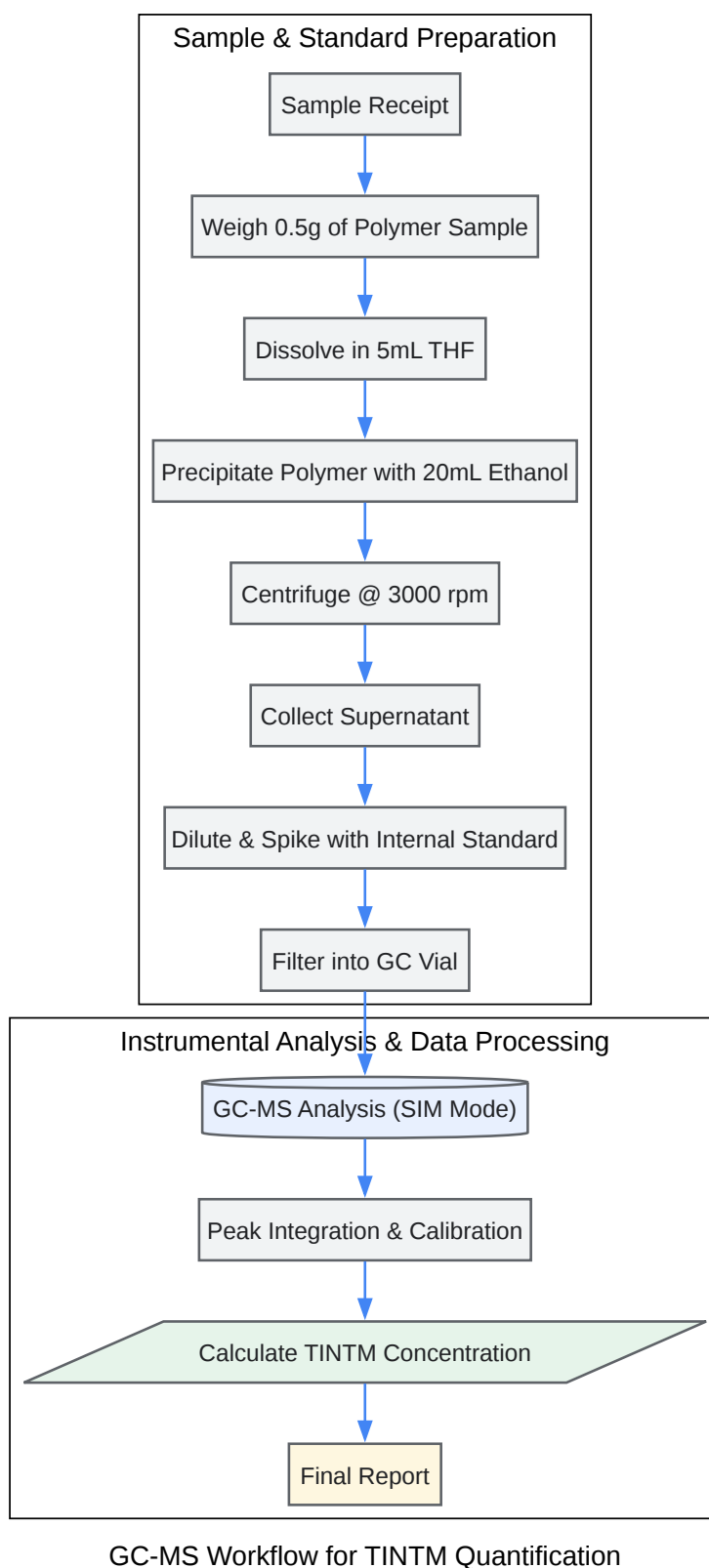
Method validation should be performed to ensure the reliability of the results.[9] The following table summarizes typical performance characteristics for a validated GC-MS method for

plasticizer analysis.[3]

Validation Parameter	Typical Performance
Linearity Range	0.5 - 50 µg/mL
Correlation Coefficient (R ²)	> 0.995
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Accuracy (Recovery %)	90 - 110%
Precision (RSD %)	< 15%

Experimental Workflow Visualization

The following diagram illustrates the complete workflow for the quantification of TINTM from a polymer sample.



[Click to download full resolution via product page](#)

Caption: Workflow for TINTM quantification by GC-MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Triisononyl Trimellitate \(TINTM\) - Chemical Supplier Distributor ChemCeed \[chemceed.com\]](#)
- [2. Identification and quantification of 14 phthalates and 5 non-phthalate plasticizers in PVC medical devices by GC-MS - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Development and validation of a multi-analyte GC-MS method for the determination of 84 substances from plastic food contact materials - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. uoguelph.ca \[uoguelph.ca\]](#)
- [5. Sample Preparation Process - Step by step | RETSCH \[retsch.com\]](#)
- [6. agilent.com \[agilent.com\]](#)
- [7. KR102241870B1 - High-speed Processing Gas Chromatography System for Analyzing Additives and Analysis Method Using the Same - Google Patents \[patents.google.com\]](#)
- [8. chromatographyonline.com \[chromatographyonline.com\]](#)
- [9. Development and Validation of Gas Chromatography-Triple Quadrupole Mass Spectrometric Method for Quantitative Determination of Regulated Plasticizers in Medical Infusion Sets - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [GC-MS protocol for quantification of Triisononyl trimellitate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167210/docs#gc-ms-protocol-for-quantification-of-triisononyl-trimellitate\]](https://www.benchchem.com/product/b167210/docs#gc-ms-protocol-for-quantification-of-triisononyl-trimellitate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)